

# Known Context and Applications of Citraconimide

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## Compound Focus: Citraconimide

CAS No.: 1072-87-3

Cat. No.: S603539

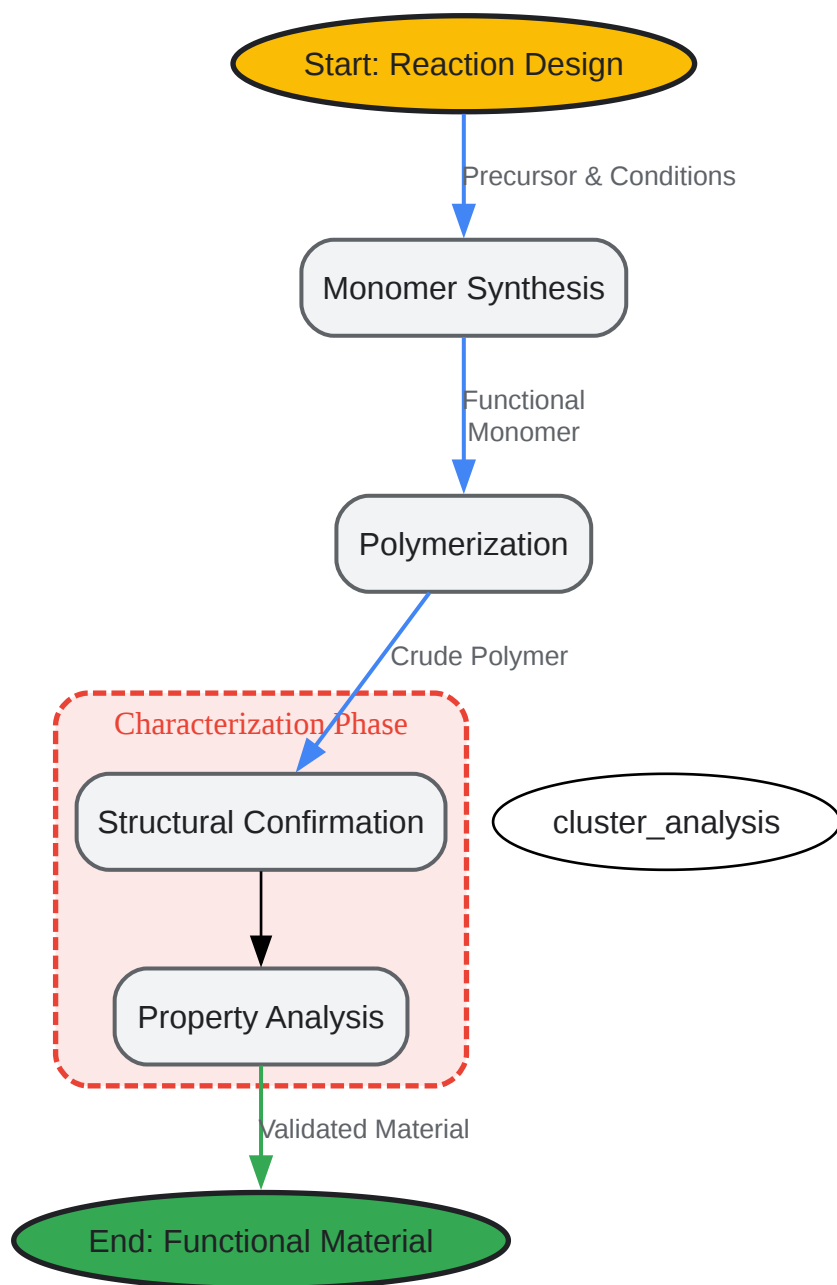
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**Citraconimide** monomers are primarily used in the synthesis of specialized polymers. The table below summarizes the context in which they appear in the literature.

Context of Use	Reported Function/Role	Key Polymers/Products
Synthesis of aromatic polymers [1]	Monomer for condensation reactions and cyclization [1]	Bismaleimides, Biscitraconimides with amide, urea, or parabanic groups [1]
Diels-Alder reactions [1] [2]	Dienophile in cycloaddition reactions [2]	Re-mendable polyurethanes, cross-linked polypropylene, azasteroids [1] [2]
Synthesis of functional monomers [3]	Building block for ( N )-substituted derivatives [3]	( N-[N'-( $\alpha$ -Methylbenzyl)aminocarbonylmethyl]citraconimide ) [3]

## Experimental Workflow for Synthesis

The following diagram outlines the general experimental workflow for creating and characterizing **citraconimide**-based monomers, as inferred from the available literature. This high-level overview can serve as a logical framework for a detailed protocol.



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The typical workflow involves designing a reaction with specific precursors, followed by synthesis and polymerization. The characterization phase is critical, using techniques like **IR spectroscopy**, **<sup>1</sup>H-NMR**, and

**<sup>13</sup>C-NMR spectroscopy** to confirm the molecular structure of the new monomers and polymers [1]. Subsequent analysis often focuses on thermal properties and curing behavior [1].

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## References

1. New Functional Maleimides and Citraconimides ... | Semantic Scholar [semanticscholar.org]
2. (PDF) Azasteroids. Synthesis by Diels—Alder Reaction Between... [academia.edu]
3. and Polymerization of N-[N'-( $\alpha$ -Methylbenzyl)...] Synthesis [nature.com]

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